

Topic: Commercial Suppliers and Technical Profile of 3-Fluorocyclobutane-1-carbonitrile

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Compound of Interest

Compound Name: **3-Fluorocyclobutane-1-carbonitrile**

Cat. No.: **B2522521**

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Executive Summary

3-Fluorocyclobutane-1-carbonitrile is a valuable building block in medicinal chemistry, prized for the introduction of the three-dimensional fluorocyclobutane scaffold into drug candidates. This moiety can significantly influence a molecule's physicochemical properties, such as lipophilicity and metabolic stability, which are critical in drug design. This guide provides a comprehensive overview of this compound, including its chemical properties, a curated list of commercial suppliers, essential safety and handling protocols, and its applications in research. Furthermore, it outlines a practical workflow for supplier selection and initial quality assessment to ensure the integrity of research outcomes.

Introduction to 3-Fluorocyclobutane-1-carbonitrile

The strategic incorporation of fluorine and three-dimensional (3D) structural motifs are established strategies in modern drug discovery to enhance pharmacological properties. The cyclobutane ring, an underrepresented scaffold, offers a desirable 3D geometry that departs from the flat, aromatic structures common in historical fragment libraries.^[1] **3-Fluorocyclobutane-1-carbonitrile** (CAS No: 1552638-51-3) serves as a key intermediate for accessing this desirable chemical space.^{[2][3]}

Its structure, featuring a nitrile group for further chemical elaboration and a fluorine atom to modulate electronic and metabolic characteristics, makes it a versatile reagent for synthesizing more complex molecules and libraries for fragment-based drug discovery (FBDD).^[1]

Physicochemical Properties and Specifications

A thorough understanding of a reagent's properties is fundamental to its effective use in synthesis and research. The key identifiers and physicochemical characteristics of **3-Fluorocyclobutane-1-carbonitrile** are summarized below.

Property	Value	Source(s)
CAS Number	1552638-51-3	[2][3]
Molecular Formula	C ₅ H ₆ FN	[2][3][4]
Molecular Weight	99.11 g/mol	[2][3]
Appearance	Liquid	[3]
Purity	Typically ≥95% or ≥98%	[2][3]
IUPAC Name	3-fluorocyclobutane-1-carbonitrile	[3]
Synonyms	Cyclobutanecarbonitrile, 3-fluoro-	[3]
Monoisotopic Mass	99.048 g/mol	[3][4]
Topological Polar Surface Area	23.8 Å ²	[3]
XLogP3	0.8	[3]

Commercial Suppliers of 3-Fluorocyclobutane-1-carbonitrile

The accessibility of this building block from commercial sources is critical for research timelines. The following table lists several suppliers. Researchers are advised to request a Certificate of Analysis (CoA) for lot-specific purity and data before purchase.

Supplier	Product/Catalog No.	Purity	Available Quantities
Appretech Scientific	APT000512	≥98%	Inquiry-based
CymitQuimica (Indagoo)	IN-DA001NRE	95%	100mg, 250mg, 1g
Apollo Scientific	PC908417	≥95%	Inquiry-based
Biosynth	3D-CMC63851	≥95%	Inquiry-based
ChemUniverse	P50030	Not specified	Inquiry-based

Note: Availability and product specifications are subject to change. It is recommended to verify details directly with the supplier.

Safety, Handling, and Storage

Proper handling and storage are paramount for laboratory safety and maintaining the chemical integrity of the compound.

Hazard Identification: **3-Fluorocyclobutane-1-carbonitrile** is associated with the following hazards:

- H302: Harmful if swallowed.[3][5]
- H315: Causes skin irritation.[3][6]
- H319: Causes serious eye irritation.[3][6]
- H335: May cause respiratory irritation.[3][6]

Recommended Precautionary Measures:

- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[3][6]
- P261: Avoid breathing fumes, gas, mist, vapors, or spray.[6]
- P264: Wash skin thoroughly after handling.[5][6]

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

Storage Conditions:

- Store at room temperature in a dry, well-ventilated place.[3][7]
- Keep the container tightly closed.[6]

Applications in Research and Drug Development

While direct literature on the biological activity of **3-Fluorocyclobutane-1-carbonitrile** is sparse, its value lies in its role as a precursor to more complex molecules. The fluorocyclobutane motif is of significant interest in medicinal chemistry.

A prominent example illustrating the utility of this scaffold is ^{[18]F}1-amino-3-fluorocyclobutane-1-carboxylic acid (FACBC), a synthetic amino acid analogue used as a radiotracer for Positron Emission Tomography (PET) imaging.[8][9][10][11][12] FACBC has shown efficacy in imaging brain tumors, including glioblastomas, by leveraging the increased amino acid transport characteristic of many cancer cells.[8][11][13]

The synthesis of FACBC and other derivatives demonstrates the chemical utility of the fluorocyclobutane core.[8][14] The nitrile group of **3-Fluorocyclobutane-1-carbonitrile** can be readily converted to other functional groups, such as carboxylic acids or amines, providing a gateway to a wide range of derivatives for screening and lead optimization in drug discovery programs.

Workflow: Supplier Vetting and Initial Quality Assessment

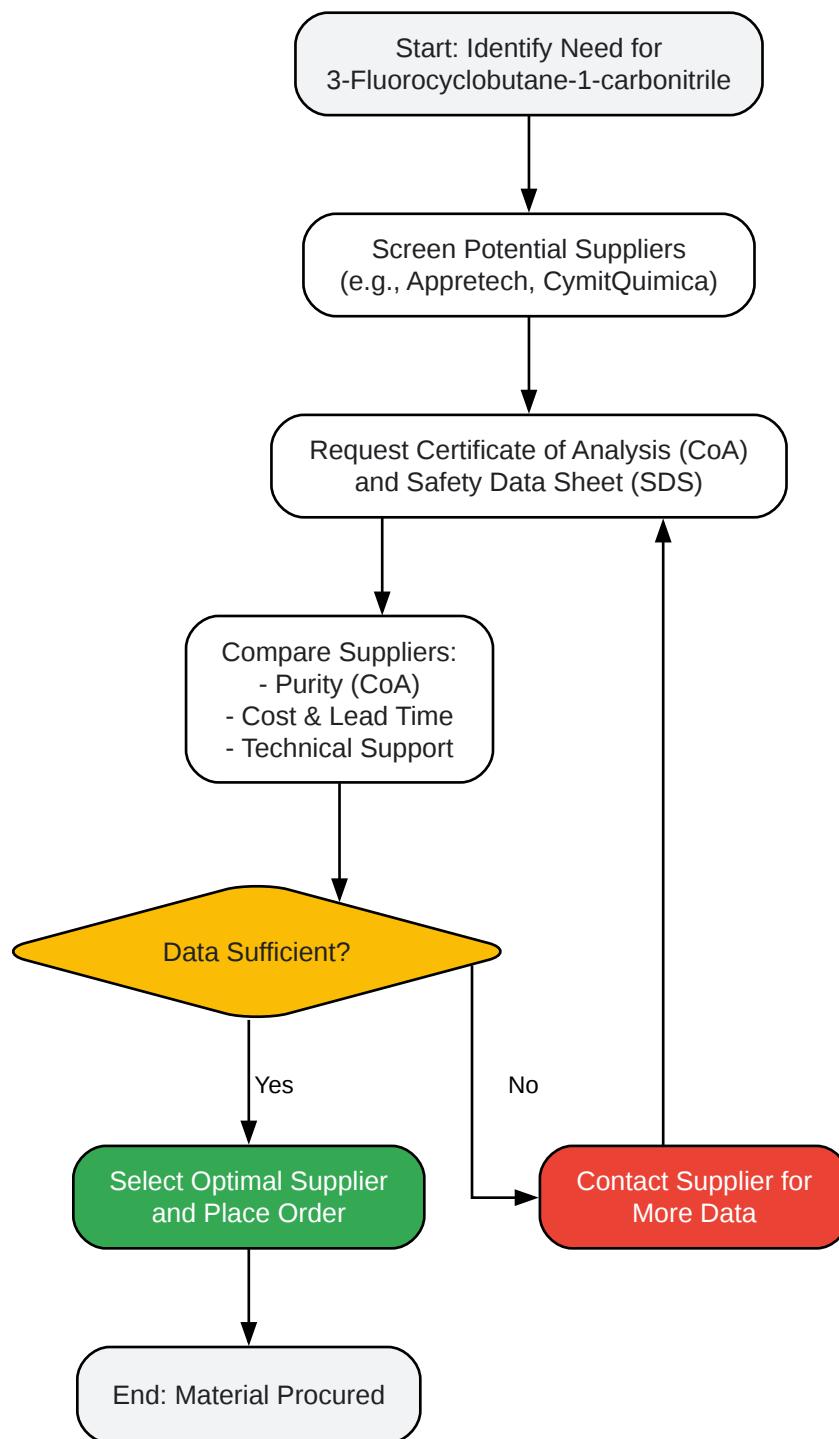
Ensuring the quality of starting materials is a critical, non-negotiable step in research that validates all subsequent results. The following protocol outlines a systematic approach to selecting a supplier and verifying the integrity of **3-Fluorocyclobutane-1-carbonitrile** upon receipt.

Objective: To select a reliable supplier and confirm the identity and purity of the purchased chemical to ensure its suitability for planned experiments.

Methodology:

Part A: Supplier Selection

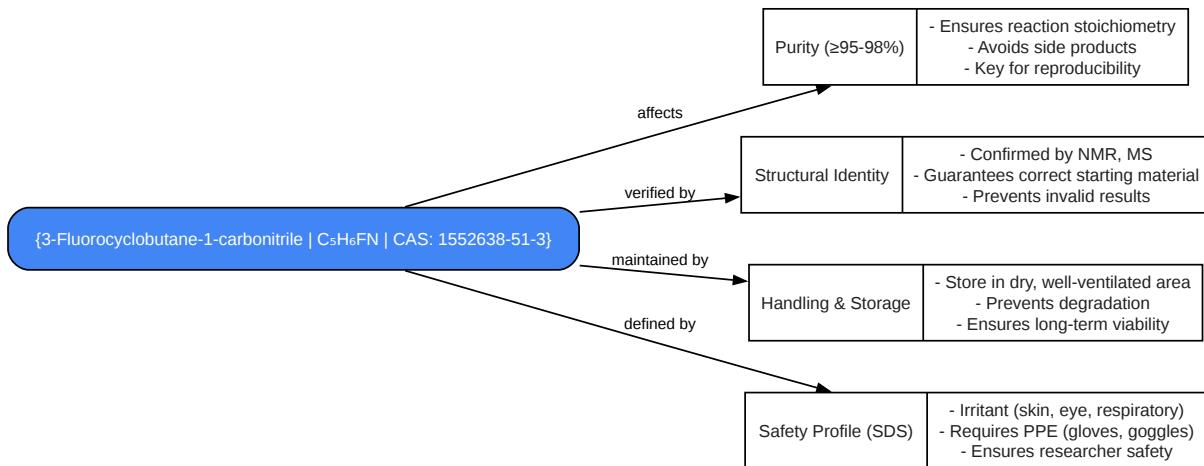
- Initial Screening: Identify potential suppliers based on the information in Section 3 of this guide and internal procurement databases.
- Technical Data Review: Request a Certificate of Analysis (CoA) and Safety Data Sheet (SDS) from each shortlisted supplier.
 - Causality: The CoA provides lot-specific data on purity (typically by HPLC or GC) and identity (e.g., by ^1H NMR), which is more reliable than general catalog information. The SDS is essential for a proper risk assessment.[3][5][6]
- Comparative Analysis: Create a decision matrix comparing suppliers based on purity, cost, available quantity, and lead time. Prioritize suppliers providing comprehensive analytical data.
- Final Selection: Choose the supplier that best balances quality, availability, and cost for the project's needs.

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Caption: Supplier Selection and Qualification Workflow.

Part B: Incoming Material Quality Control

- Documentation Check: Upon receipt, verify that the container label matches the order details and the provided CoA.
- Visual Inspection: Examine the material's physical state (should be a liquid) and check for any signs of contamination or container damage.[\[3\]](#)
- Identity Confirmation (^1H NMR): a. Prepare a sample by dissolving a small amount of the material in a suitable deuterated solvent (e.g., CDCl_3). b. Acquire a ^1H NMR spectrum. c. Expected Result: The spectrum should be consistent with the structure of **3-fluorocyclobutane-1-carbonitrile**. Look for characteristic multiplets in the aliphatic region corresponding to the cyclobutane ring protons. The integration should match the expected proton count.
 - Causality: NMR is a primary technique for structural elucidation. This step confirms that the supplier has sent the correct molecule, preventing the use of incorrect starting materials which would invalidate experimental results.
- Purity Assessment (Optional but Recommended): a. If purity is critical (e.g., for catalysis or cGMP synthesis), perform Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) analysis. b. Compare the purity result with the specification on the supplier's CoA.
 - Causality: This provides an independent verification of the material's purity, ensuring that impurities do not interfere with subsequent reactions or biological assays.
- Final Approval: If the material passes all checks, formally approve it for use in the laboratory and store it under the recommended conditions.

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